

# 2-Ethoxyethanol chemical properties and structure

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## Compound of Interest

Compound Name: 2-Ethoxyethanol

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## 2-Ethoxyethanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and metabolic fate of **2-Ethoxyethanol**. The information is curated to support research, development, and safety assessments within the scientific and pharmaceutical sectors.

### Chemical Identity and Structure

**2-Ethoxyethanol**, also known by trade names such as Cellosolve, is a glycol ether with the IUPAC name 2-ethoxyethan-1-ol.[1] It is a clear, colorless liquid with a mild, sweet, ether-like odor.[1][2] The chemical structure of **2-Ethoxyethanol** consists of a two-carbon aliphatic chain with an ethoxy group at one end and a primary alcohol group at the other. This bifunctional nature imparts both hydrophilic and lipophilic characteristics, making it an effective solvent for a wide range of substances.[3]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-Ethoxyethan-1-ol[1]
CAS Number	110-80-5[1]
Molecular Formula	C4H10O2[1]
Molecular Weight	90.12 g/mol [4][5][6][7]
Synonyms	Ethylene glycol monoethyl ether, Cellosolve, Ethyl Cellosolve, Oxitol, EGEE[1][8]

## Physicochemical Properties

The physicochemical properties of **2-Ethoxyethanol** are critical for its application as a solvent and for understanding its behavior in biological and environmental systems. It is miscible with water and many organic solvents.[1][9]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless liquid[1]
Odor	Mild, sweet, ether-like[1][2]
Boiling Point	135 °C[1][2][8]
Melting Point	-70 °C[1]
Density	0.930 g/cm <sup>3</sup> at 20 °C[1]
Flash Point	40-44 °C[2][8]
Vapor Pressure	5.31 mmHg at 25 °C[10]
Solubility in Water	Miscible[1][9]
logP (Octanol/Water Partition Coefficient)	-0.320[10]
Refractive Index (n <sub>20/D</sub> )	1.407[2]

## Experimental Protocols for Property Determination

The accurate determination of physicochemical properties is essential for the safe handling, application, and modeling of **2-Ethoxyethanol**. Standardized methodologies, such as those developed by ASTM International, are often employed.

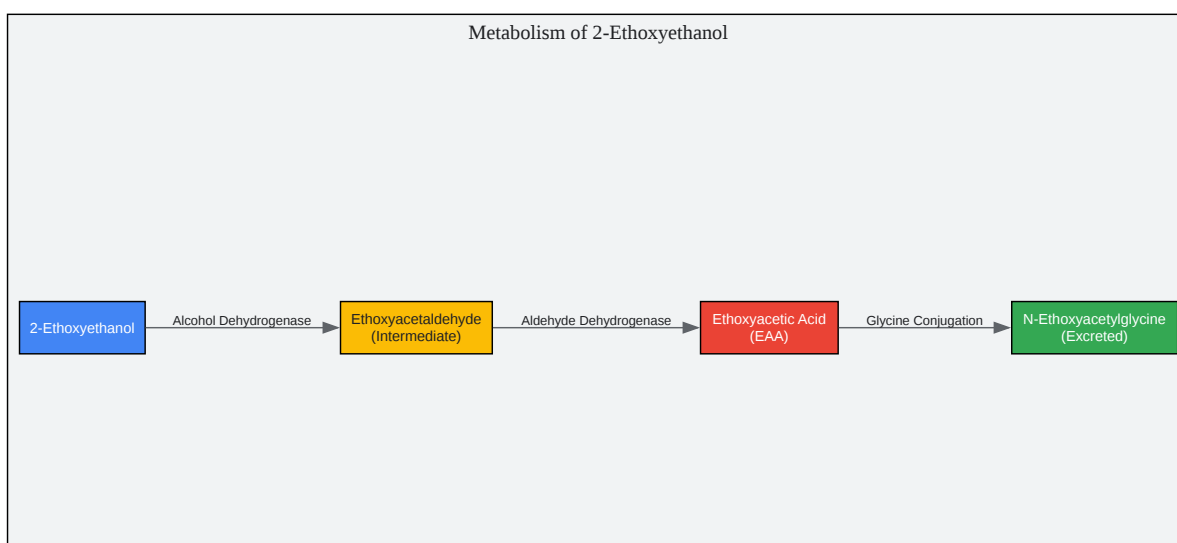
- **Boiling Point:** The boiling point is typically determined using methods outlined in standards like ASTM D1078. This involves distilling the liquid under controlled conditions and recording the temperature at which the liquid and vapor phases are in equilibrium at a given pressure.
- **Density:** Density is commonly measured using a hydrometer, pycnometer, or a digital density meter, following procedures such as those in ASTM D891. These methods involve determining the mass of a known volume of the substance at a specified temperature.
- **Flash Point:** The flash point is a measure of the flammability of a volatile substance. Standard methods like ASTM D56 (Tag Closed-Cup Tester) or ASTM D93 (Pensky-Martens Closed-Cup Tester) are used. These involve heating the sample in a closed cup and introducing an ignition source at regular intervals to determine the lowest temperature at which the vapors will ignite.
- **Solubility in Water:** The miscibility of **2-Ethoxyethanol** in water is determined by simple visual observation. A specified amount of the substance is added to water at a constant temperature, and the mixture is agitated. The absence of phase separation indicates miscibility. For quantitative solubility, methods like shake-flask or potentiometric titration can be employed.
- **Purity (by Gas Chromatography):** The purity of **2-Ethoxyethanol** is often assessed using gas chromatography (GC) coupled with a flame ionization detector (FID). A sample is vaporized and passed through a chromatographic column, which separates components based on their boiling points and interactions with the stationary phase. The area under the peak corresponding to **2-Ethoxyethanol** is compared to the total area of all peaks to determine its purity.<sup>[1]</sup>

## Metabolic Pathway

In vivo, **2-Ethoxyethanol** is metabolized primarily in the liver. The metabolic pathway involves a two-step oxidation process, followed by conjugation. The toxicity of **2-Ethoxyethanol** is

largely attributed to its metabolite, ethoxyacetic acid.[11]

The initial step is the oxidation of the primary alcohol group to an aldehyde, catalyzed by alcohol dehydrogenase. Subsequently, aldehyde dehydrogenase rapidly oxidizes the intermediate aldehyde to ethoxyacetic acid. This carboxylic acid can then be conjugated with glycine to form N-ethoxyacetyl glycine, which is excreted in the urine.[12]



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Metabolic pathway of **2-Ethoxyethanol**.

## Safety and Toxicology

**2-Ethoxyethanol** is classified as a hazardous substance. It is flammable and can form explosive mixtures with air.[13] Acute exposure can cause irritation to the skin, eyes, and respiratory system.[2] Chronic exposure has been linked to more severe health effects, including liver and kidney damage, and it is recognized as a reproductive toxin and a potent teratogen.[2] Due to these health concerns, its use has been significantly reduced and replaced with safer alternatives in many applications.[11]

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